

# Technical Guide: 2-Amino-2-(3-tetrahydrofuranyl)ethanol (CAS 889949-68-2)

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 2-Amino-2-(3-tetrahydrofuranyl)ethanol

Cat. No.: B113201

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known properties and suppliers of the chemical compound **2-Amino-2-(3-tetrahydrofuranyl)ethanol**, identified by CAS number 889949-68-2. The information is intended to support research and development activities in the fields of chemistry and life sciences.

## Chemical and Physical Properties

**2-Amino-2-(3-tetrahydrofuranyl)ethanol** is a specialty chemical intermediate. While extensive experimental data on its physical properties are not publicly available, the following table summarizes its key chemical identifiers and calculated properties.

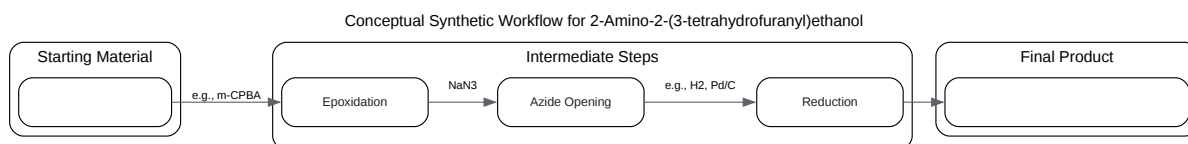
Property	Value	Source
CAS Number	889949-68-2	N/A
IUPAC Name	2-amino-2-(tetrahydrofuran-3-yl)ethan-1-ol	[1]
Molecular Formula	C <sub>6</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	131.17 g/mol	[1]
Synonyms	2-AMINO-2-(3-TETRAHYDROFURANYL)ET HANOL, 2-Amino-2-(tetrahydro-furan-3-yl)-ethanol, 2-amino-2-(oxolan-3-yl)ethanol	N/A
Canonical SMILES	C1C(C(CO)N)OCC1	N/A
InChI Key	BYHDMZFKZJRAOH-UHFFFAOYSA-N	N/A

## Biological Activity and Experimental Protocols

As of the date of this guide, detailed studies on the specific biological activity, mechanism of action, and established signaling pathways involving **2-Amino-2-(3-tetrahydrofuranyl)ethanol** are not readily available in the public domain. Consequently, specific experimental protocols for its use in biological systems have not been identified. This compound is primarily supplied as a building block for chemical synthesis. Researchers interested in the biological effects of this compound will need to design and validate their own experimental protocols.

## Conceptual Synthetic Pathway

While a specific, detailed synthesis protocol for **2-Amino-2-(3-tetrahydrofuranyl)ethanol** is not widely published, a potential synthetic approach can be conceptualized based on common organic chemistry reactions. The following diagram illustrates a possible workflow for its synthesis.



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Caption: Conceptual workflow for the synthesis of **2-Amino-2-(3-tetrahydrofuranyl)ethanol**.

## Suppliers

**2-Amino-2-(3-tetrahydrofuranyl)ethanol** is available from several chemical suppliers, primarily for research and development purposes. The following table lists some of the known suppliers. It is recommended to contact the suppliers directly for the most current information on product availability, purity, and pricing.

Supplier	Location	Website
BLD Pharm	N/A	bldpharm.com
Chem-Impex International, Inc.	Wood Dale, IL, USA	chemimpex.com
Hangzhou Leap Chem Co., Ltd.	Hangzhou, China	echemi.com
Reagentia	Prague, Czech Republic	reagentia.eu[2]
Tyger Scientific Inc.	Ewing, NJ, USA	tygerscientific.com

Disclaimer: This information is for guidance purposes only and should not be considered a substitute for thorough literature research and experimental validation. The absence of published data on biological activity does not preclude the possibility of such effects. All laboratory work should be conducted with appropriate safety precautions.

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## References

- 1. 2-AMINO-2-(TETRAHYDRO-FURAN-3-YL)-ETHANOL [chemicalbook.com]
- 2. 2-Amino-2-(tetrahydrofuran-3-yl)ethanol (1 x 1 g) | Reagentia [reagentia.eu]
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